Application Notes & Protocols for the Experimental Use of 4-(Methylsulfinyl)benzoic Acid

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Compound of Interest

Compound Name:	*4-(Methylsulfinyl)benzoic acid*
CAS No.:	*33963-58-5*
Cat. No.:	*B1587149*

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Abstract

This comprehensive guide provides detailed experimental protocols and theoretical insights for chemical reactions involving **4-(methylsulfinyl)benzoic acid**. As a versatile bifunctional molecule, it serves as a crucial building block in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering a foundational understanding of its reactivity and practical, step-by-step procedures for its synthesis and key transformations. The protocols herein are designed to be self-validating, with explanations of the underlying chemical principles to empower researchers to optimize and troubleshoot their experimental setups.

Introduction: The Versatility of 4-(Methylsulfinyl)benzoic Acid

4-(Methylsulfinyl)benzoic acid is an aromatic organic compound featuring both a carboxylic acid and a methylsulfinyl group. This unique combination of functional groups, positioned at the

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para-position of the benzene ring, imparts a distinct reactivity profile. The carboxylic acid moiety allows for a wide range of derivatization reactions, such as esterification and amidation, which are fundamental in the synthesis of pharmaceuticals and other bioactive molecules.[1][2] The sulfinyl group, being a chiral center and a hydrogen bond acceptor, can influence the molecule's conformation and its interactions with biological targets. Furthermore, the sulfur atom can exist in different oxidation states (thioether, sulfoxide, and sulfone), providing a handle for fine-tuning the electronic and steric properties of the final compound.[3] This guide will explore the synthesis of **4-(methylsulfinyl)benzoic acid** and its subsequent use in several key synthetic transformations.

Physicochemical Properties and Safety Data

Handling all chemicals requires strict adherence to safety protocols. While a specific safety data sheet for **4-(methylsulfinyl)benzoic acid** is not extensively available, data from closely related compounds provides essential safety guidance.

Physical and Chemical Data

The key properties of **4-(methylsulfinyl)benzoic acid** are summarized in the table below.

Property	Value	Reference
CAS Number	4052-30-6	[3]
Molecular Formula	$C_8H_8O_4S$	[4]
Molecular Weight	200.21 g/mol	[4]
Appearance	White to off-white crystalline solid	[3]
Melting Point	268-271 °C	[4][5]
Solubility	Soluble in polar solvents like water and methanol	[3]
pKa (in water at 25°C)	3.48	[5]

Safety and Handling

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Caution: Based on safety data for analogous compounds like 2-chloro-4-(methylsulfonyl)benzoic acid and 4-methylsulfonyl-2-nitrobenzoic acid, **4-(methylsulfinyl)benzoic acid** and its derivatives should be handled with care.[6] These related compounds are known to cause serious eye damage and skin irritation.[6] The precursor, 4-(methylthio)benzoic acid, is also known to cause skin and eye irritation.[7]

Recommended Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[8]
- Ventilation: Work in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[8]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[8]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Core Reactions and Experimental Protocols

This section provides detailed protocols for the synthesis of **4-(methylsulfinyl)benzoic acid** and its derivatization.

Synthesis of 4-(Methylsulfinyl)benzoic Acid via Oxidation

The most common route to **4-(methylsulfinyl)benzoic acid** is the controlled oxidation of its thioether precursor, 4-(methylthio)benzoic acid. Hydrogen peroxide in glacial acetic acid is an effective and accessible oxidizing system for this transformation.[9] The sulfoxide is an intermediate in the oxidation of the thioether to the sulfone.

Workflow Diagram: Oxidation of 4-(methylthio)benzoic acid

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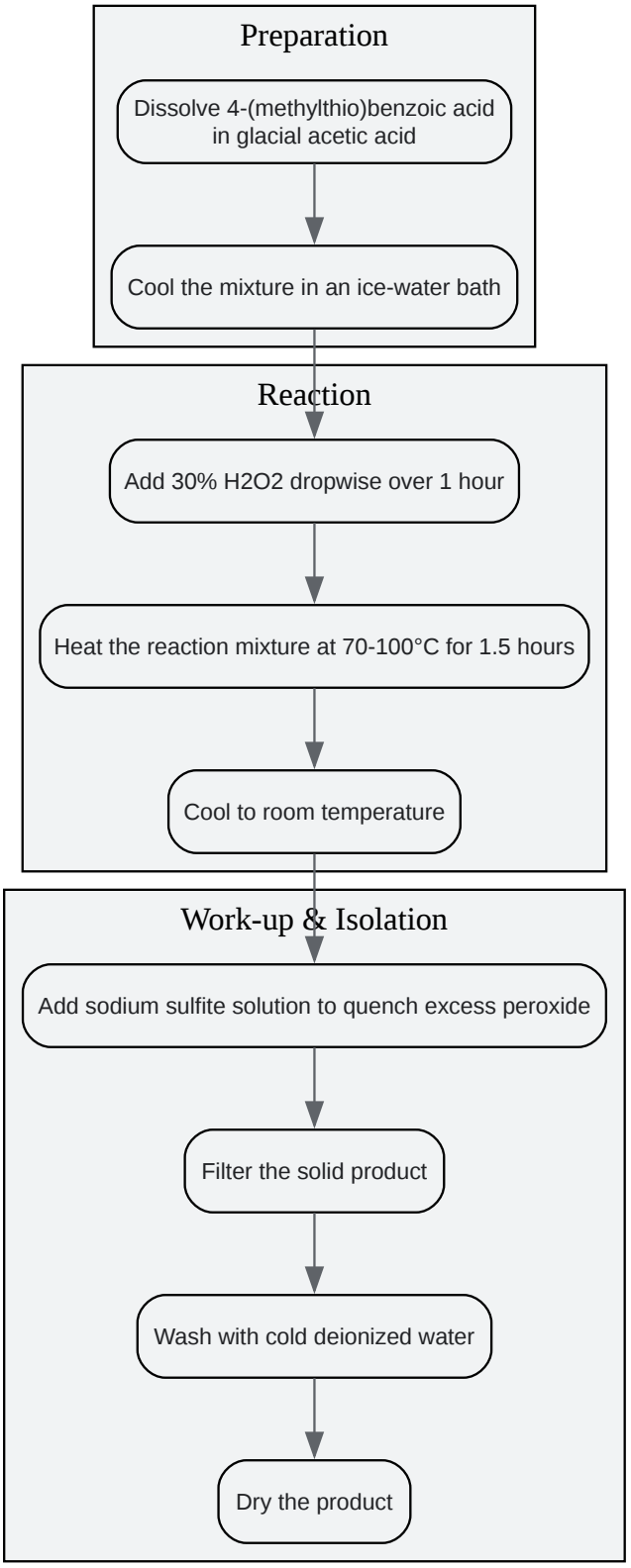

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Caption: Workflow for the synthesis of **4-(methylsulfinyl)benzoic acid**.

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Protocol 3.1: Synthesis of **4-(Methylsulfinyl)benzoic Acid**

- Materials:
  - 4-(methylthio)benzoic acid (5.0 g)
  - Glacial acetic acid (30 mL)
  - 30% Hydrogen peroxide (8.5 g)
  - Sodium sulfite (3.0 g)
  - Deionized water
  - Round-bottom flask (100 mL)
  - Magnetic stirrer and stir bar
  - Ice-water bath
  - Heating mantle with temperature controller
  - Buchner funnel and filter paper
- Procedure:
  - In a 100 mL round-bottom flask, dissolve 5.0 g of 4-(methylthio)benzoic acid in 30 mL of glacial acetic acid with stirring.
  - Cool the mixture in an ice-water bath.
  - Slowly add 8.5 g of 30% hydrogen peroxide dropwise over a period of one hour, ensuring the temperature remains low.[9]
  - After the addition is complete, remove the ice bath and heat the reaction mixture to between 70°C and 100°C for 1.5 hours.[9]
  - Allow the reaction to cool to room temperature. A solid precipitate should form.

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- Prepare a solution of 3.0 g of sodium sulfite in 57 g of water and add it to the reaction mixture to quench any unreacted hydrogen peroxide.
- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the solid three times with cold deionized water.
- Dry the product under vacuum to obtain **4-(methylsulfinyl)benzoic acid**.

- Causality and Optimization:
  - The gradual addition of hydrogen peroxide at a low temperature is crucial to control the exothermic reaction and prevent over-oxidation to the sulfone.
  - Heating the reaction mixture after the addition ensures the reaction goes to completion.
  - The sodium sulfite quench is a critical safety step to neutralize the excess oxidizing agent.

Esterification of 4-(Methylsulfinyl)benzoic Acid

Fischer esterification is a classic and reliable method for converting carboxylic acids into esters using an alcohol in the presence of an acid catalyst.[10] This protocol describes the synthesis of methyl 4-(methylsulfinyl)benzoate.

Workflow Diagram: Fischer Esterification

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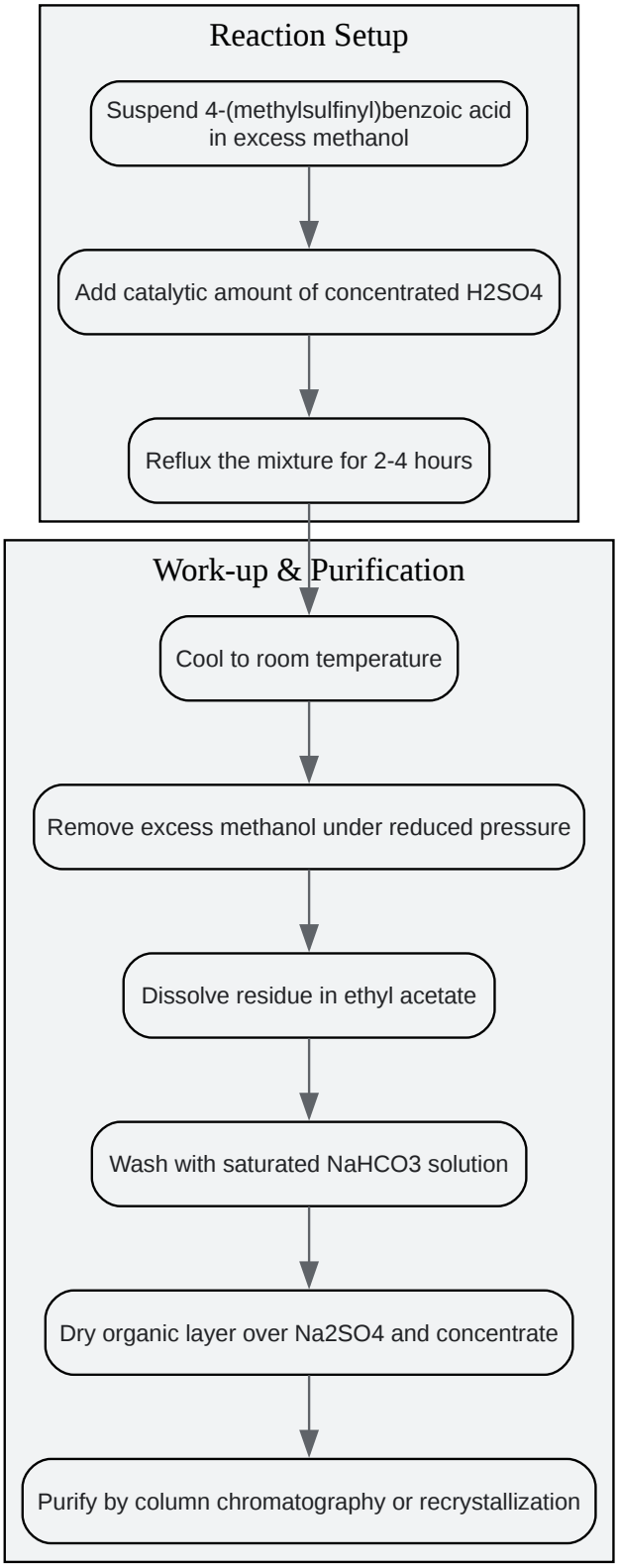

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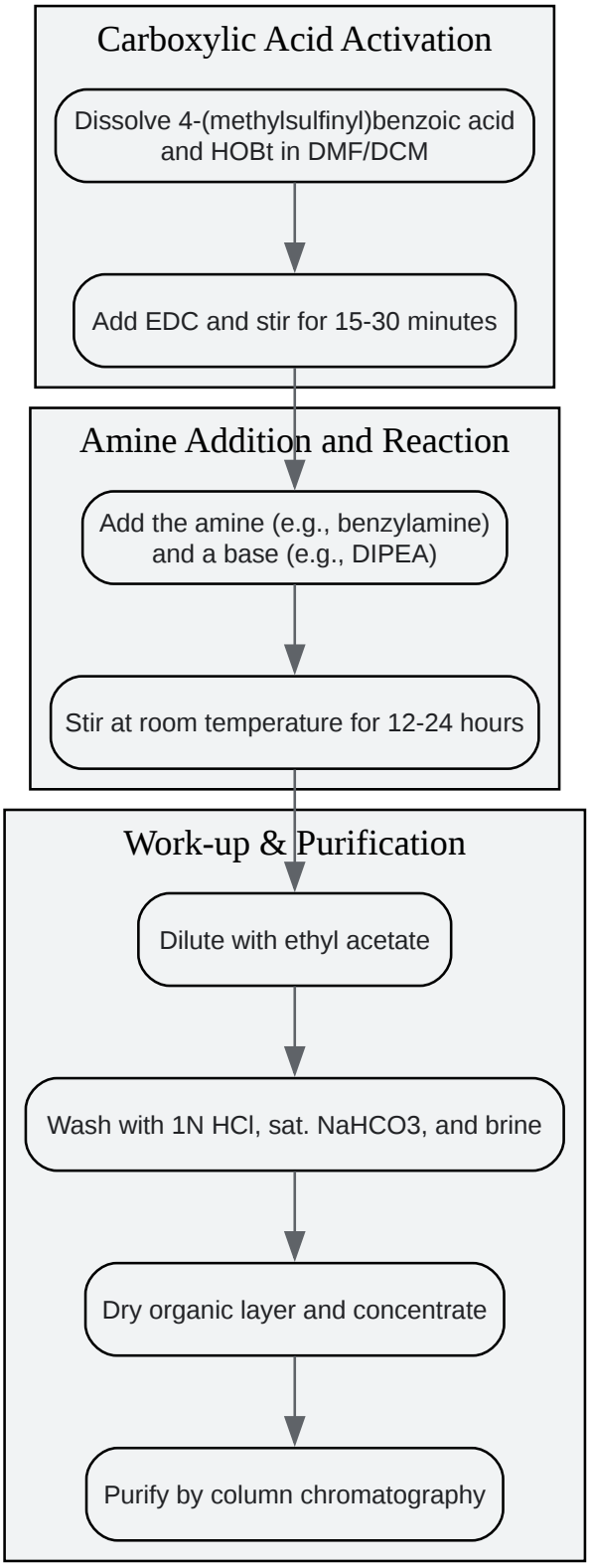

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